

6-Methoxy-2-naphthaldehyde: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Methoxy-2-naphthaldehyde

Cat. No.: B117158

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical properties, synthesis, and reactivity of **6-Methoxy-2-naphthaldehyde**. It is intended to be a valuable resource for researchers and professionals involved in organic synthesis, medicinal chemistry, and drug development.

Core Chemical Properties

6-Methoxy-2-naphthaldehyde is an aromatic aldehyde with a naphthalene backbone, characterized by a methoxy group at the 6-position and a formyl group at the 2-position.^[1] This substitution pattern imparts specific chemical and physical properties that make it a valuable intermediate in the synthesis of more complex molecules.^[1]

Physicochemical Data

The fundamental physicochemical properties of **6-Methoxy-2-naphthaldehyde** are summarized in the table below, providing a quick reference for experimental planning.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₀ O ₂	[1][2][3]
Molecular Weight	186.21 g/mol	[2][4]
Appearance	Yellow to beige-yellow crystalline solid	[1][3]
Melting Point	81-84 °C	[2][5]
Boiling Point	196 °C at 10 mmHg	[2]
Solubility	Soluble in organic solvents such as ethanol, dichloromethane, chloroform, and methanol. Limited solubility in water.	[1][2]
CAS Number	3453-33-6	[1][2][3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **6-Methoxy-2-naphthaldehyde**. Key data from various spectroscopic techniques are presented below.

¹H NMR (Proton Nuclear Magnetic Resonance)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not explicitly available in search results			

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

Chemical Shift (δ) ppm	Assignment
Data not explicitly available in search results but spectra are referenced[3][6][7]	

IR (Infrared) Spectroscopy

Wavenumber (cm^{-1})	Assignment
Specific peak data not available, but ATR-IR spectra are referenced[3][8]	

MS (Mass Spectrometry)

m/z	Assignment
Specific fragmentation data not available, but mass is confirmed by molecular weight[2][9]	

Synthesis and Experimental Protocols

Several synthetic routes to **6-Methoxy-2-naphthaldehyde** have been reported. A common and effective method involves the formylation of 2-bromo-6-methoxynaphthalene.

Synthesis of 6-Methoxy-2-naphthaldehyde from 2-Bromo-6-methoxynaphthalene

This procedure involves a lithium-halogen exchange followed by quenching with an electrophilic formylating agent.

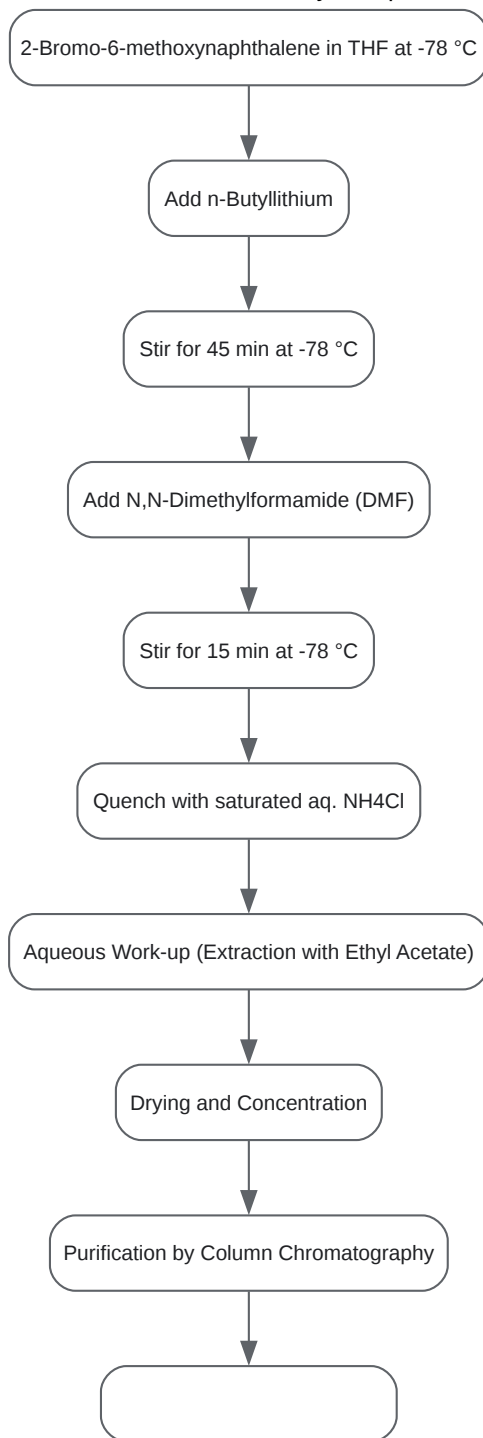
Experimental Protocol:

- **Reaction Setup:** A solution of 2-bromo-6-methoxynaphthalene (0.5 g, 2.11 mmol) in anhydrous tetrahydrofuran (THF, 10 mL) is prepared in a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon) and cooled to $-78\text{ }^{\circ}\text{C}$ in a dry ice/acetone bath.[10]

- Lithiation: To the cooled solution, n-butyllithium (1.69 mL of a 2.5 M solution in hexanes, 4.22 mmol) is added dropwise. The resulting mixture is stirred at -78 °C for 45 minutes.[\[10\]](#)
- Formylation: N,N-dimethylformamide (DMF, 0.31 g, 4.22 mmol) is then added to the reaction mixture, and stirring is continued for an additional 15 minutes at -78 °C.[\[10\]](#)
- Quenching and Work-up: The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride (NH₄Cl, 10 mL).[\[10\]](#) The mixture is allowed to warm to room temperature, and the aqueous layer is extracted with ethyl acetate (3 x 10 mL).[\[10\]](#)
- Purification: The combined organic layers are dried over anhydrous magnesium sulfate (MgSO₄), filtered, and concentrated under reduced pressure.[\[10\]](#) The resulting crude product is purified by column chromatography on silica gel (eluent: ether/hexanes, 15:85) to afford **6-Methoxy-2-naphthaldehyde** as an off-white solid (yield: 88%).[\[10\]](#)

Below is a DOT script representation of the synthesis workflow.

Synthesis Workflow of 6-Methoxy-2-naphthaldehyde

[Click to download full resolution via product page](#)Caption: Synthesis Workflow of **6-Methoxy-2-naphthaldehyde**.

Reactivity and Applications in Drug Development

The aldehyde and methoxy functional groups, along with the naphthalene core, provide **6-Methoxy-2-naphthaldehyde** with a versatile reactivity profile, making it a key building block in organic synthesis.^[1]

Key Reactions

- **Condensation Reactions:** The aldehyde group readily undergoes condensation reactions with various nucleophiles. For example, it is a precursor in the synthesis of 4-(6-methoxy-2-naphthyl)but-3-en-2-one.
- **Electrophilic Aromatic Substitution:** The electron-donating methoxy group activates the naphthalene ring towards electrophilic substitution, although the position of substitution is directed by both existing groups.^[1]

Role in Drug Development

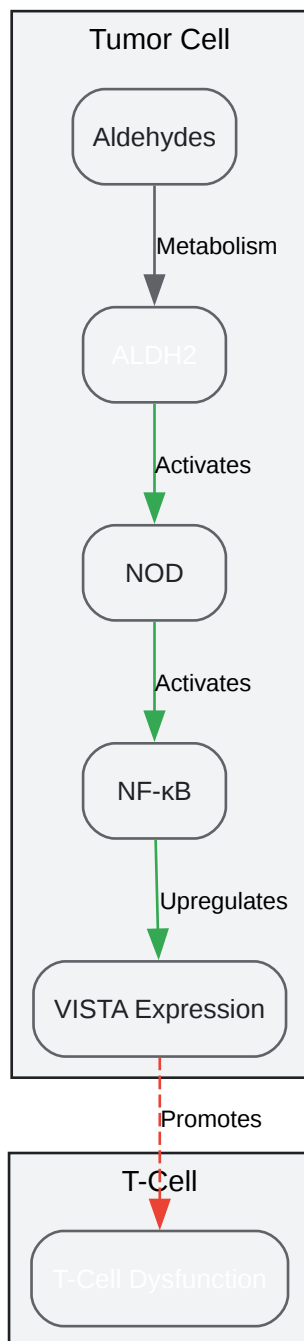
6-Methoxy-2-naphthaldehyde is a crucial intermediate in the synthesis of the non-steroidal anti-inflammatory drug (NSAID) Nabumetone.^[11] Nabumetone itself is a pro-drug that is converted in the body to its active metabolite, 6-methoxy-2-naphthylacetic acid.

Furthermore, **6-Methoxy-2-naphthaldehyde** serves as a diagnostic reagent in studies involving aldehyde dehydrogenase (ALDH) enzymes.^{[2][7]} ALDHs are a family of enzymes responsible for the oxidation of aldehydes, and their activity is implicated in various physiological and pathological processes, including cancer cell resistance.

While **6-Methoxy-2-naphthaldehyde** itself is not a direct modulator of a specific signaling pathway, its use in ALDH research connects it to pathways regulated by this enzyme family. For instance, ALDH2-mediated aldehyde metabolism has been shown to promote tumor immune evasion by activating the NOD/NF- κ B/VISTA signaling axis.^[12] Downregulation of ALDH2 has been linked to melanoma progression and resistance to targeted therapies through the MAPK/ERK pathway.

The following diagram illustrates a simplified representation of the ALDH2-mediated signaling pathway in the context of tumor immune evasion.

ALDH2-Mediated Tumor Immune Evasion Pathway

[Click to download full resolution via product page](#)

Caption: ALDH2-Mediated Tumor Immune Evasion Pathway.

Safety and Handling

6-Methoxy-2-naphthaldehyde is classified as an irritant, causing skin and serious eye irritation, and may cause respiratory irritation.[9]

- Handling: Use in a well-ventilated area, and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[13][14] Avoid breathing dust.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[2][13]
- Incompatibilities: Incompatible with strong oxidizing agents and strong acids.[13]

This guide provides a foundational understanding of **6-Methoxy-2-naphthaldehyde** for its application in research and development. For more detailed information, consulting the primary literature is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. prepchem.com [prepchem.com]
2. CN102476983A - Synthetic method of 6-methoxy-2-naphthaldehyde - Google Patents [patents.google.com]
3. 6-Methoxy-2-naphthaldehyde | C₁₂H₁₀O₂ | CID 76991 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. CN113651680A - Preparation method of 6-methoxy-2-naphthaldehyde - Google Patents [patents.google.com]
5. 3453-33-6|6-Methoxy-2-naphthaldehyde|BLD Pharm [bldpharm.com]
6. dev.spectrabase.com [dev.spectrabase.com]
7. dev.spectrabase.com [dev.spectrabase.com]
8. 6-Methoxy-2-naphthaldehyde(3453-33-6)IR [m.chemicalbook.com]

- 9. caod.oriprobe.com [caod.oriprobe.com]
- 10. Synthesis routes of 6-Methoxy-2-naphthaldehyde [benchchem.com]
- 11. Method for synthesizing 6-methoxy-2-naphthaldehyde - Eureka | Patsnap [eureka.patsnap.com]
- 12. researchgate.net [researchgate.net]
- 13. 6-Methoxy-2-naphthalaldehyde | SIELC Technologies [sielc.com]
- 14. rsc.org [rsc.org]
- To cite this document: BenchChem. [6-Methoxy-2-naphthaldehyde: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b117158#6-methoxy-2-naphthaldehyde-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com